

Preparation of H-0104 Dihydrochloride Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: *H-0104 dihydrochloride*

Cat. No.: *B1672574*

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Abstract

This document provides detailed application notes and protocols for the preparation, storage, and handling of **H-0104 dihydrochloride**, a known inhibitor of Rho-associated coiled-coil forming kinase (ROCK). These guidelines are intended to ensure the accurate and safe use of this compound in a laboratory setting. This protocol includes information on the physicochemical properties of **H-0104 dihydrochloride**, a step-by-step guide to preparing a stock solution, and recommendations for storage to maintain compound integrity. Additionally, a summary of the ROCK signaling pathway is provided to offer context for the compound's mechanism of action.

Introduction

H-0104 dihydrochloride is a chemical compound identified as an inhibitor of ROCK, a serine/threonine kinase that plays a crucial role in various cellular functions, including the regulation of cell shape, motility, and contraction.^[1] Due to its inhibitory activity, **H-0104 dihydrochloride** is a valuable tool for research in areas such as cancer biology, neuroscience, and cardiovascular disease. Accurate preparation of stock solutions is paramount for obtaining reliable and reproducible experimental results.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **H-0104 dihydrochloride** is essential for its proper handling and use. Key properties are summarized in the table below.

Property	Value
Chemical Name	(2S)-1-[(4-Bromo-5-isoquinolinyl)sulfonyl]hexahydro-2-methyl-1H-1,4-diazepine dihydrochloride
Molecular Formula	C ₁₅ H ₂₀ BrCl ₂ N ₃ O ₂ S
Molecular Weight	457.21 g/mol
CAS Number	913636-88-1
Appearance	Solid powder

Safety and Handling Precautions

As a specific safety data sheet (SDS) for **H-0104 dihydrochloride** is not readily available, it is crucial to handle this compound with care, adhering to standard laboratory safety practices for handling potentially hazardous chemicals.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **H-0104 dihydrochloride**.
- Ventilation: Work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of the powder.
- Contact: Avoid direct contact with skin, eyes, and mucous membranes. In case of contact, rinse the affected area thoroughly with water.
- Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.

Experimental Protocol: Preparation of Stock Solution

The precise solubility of **H-0104 dihydrochloride** in common laboratory solvents is not widely published. Therefore, it is recommended to start with a small amount of the compound to test its solubility in the desired solvent. Dimethyl sulfoxide (DMSO) is a common solvent for many organic compounds and is a good starting point.

Materials:

- **H-0104 dihydrochloride** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile, amber, or foil-wrapped microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- (Optional) Sonicator

Procedure:

- Equilibration: Allow the vial of **H-0104 dihydrochloride** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Carefully weigh the desired amount of **H-0104 dihydrochloride** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare a 10 mM stock solution, you would weigh out 4.57 mg for 1 mL of solvent.
- Solvent Addition: Add the desired volume of anhydrous DMSO to the vial containing the powder.
- Dissolution: Tightly cap the vial and vortex thoroughly to dissolve the compound. If the compound does not fully dissolve, gentle warming in a water bath (not exceeding 40°C) or sonication may aid in dissolution. Visually inspect the solution to ensure there are no undissolved particulates. If particulates remain, the solution may be saturated, and you may need to add more solvent or prepare a lower concentration stock.

- Storage: Once the compound is fully dissolved, the stock solution should be aliquoted into smaller, single-use volumes in sterile, amber, or foil-wrapped tubes to protect it from light and repeated freeze-thaw cycles.
- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Table of Calculations for Preparing **H-0104 Dihydrochloride** Stock Solutions:

Desired Concentration	Mass for 1 mL of Solvent	Mass for 5 mL of Solvent	Mass for 10 mL of Solvent
1 mM	0.457 mg	2.286 mg	4.572 mg
5 mM	2.286 mg	11.43 mg	22.86 mg
10 mM	4.572 mg	22.86 mg	45.72 mg

Storage and Stability

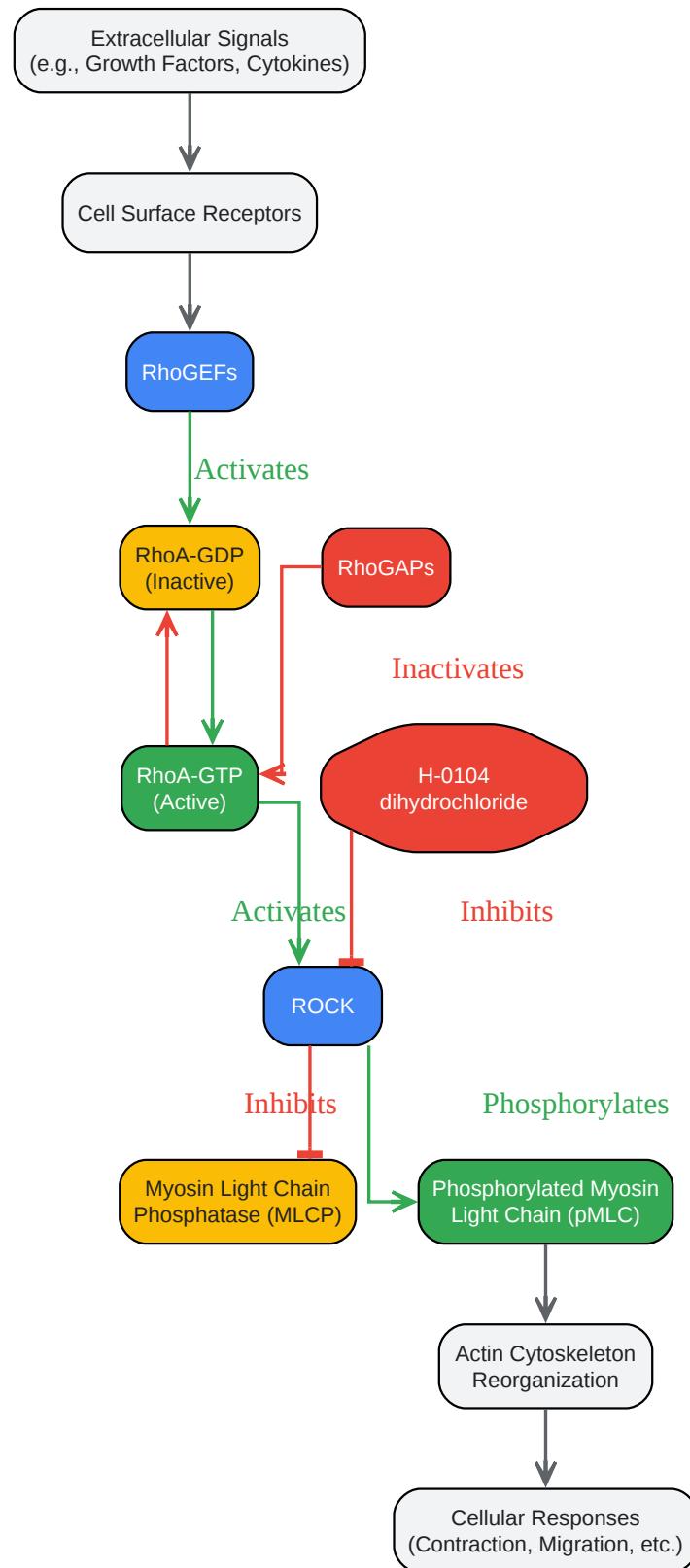
Proper storage is critical to maintain the stability and activity of the **H-0104 dihydrochloride** stock solution.

- Short-term Storage: For short-term storage (days to weeks), the solid compound can be stored at 0-4°C.
- Long-term Storage: For long-term storage, the solid compound and the prepared stock solution in DMSO should be stored at -20°C or -80°C.
- Protection: It is recommended to keep the compound and its solutions protected from light and moisture.

H-0104 Dihydrochloride and the ROCK Signaling Pathway

H-0104 dihydrochloride functions as an inhibitor of the Rho-associated coiled-coil forming kinase (ROCK). The ROCK signaling pathway is a critical regulator of the actin cytoskeleton

and is involved in a wide range of cellular processes. A simplified diagram of this pathway is presented below.



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Figure 1. Simplified ROCK signaling pathway.

Caption: The ROCK signaling pathway is initiated by extracellular signals, leading to the activation of RhoA, which in turn activates ROCK. ROCK promotes cellular contraction and migration by phosphorylating MLC and inhibiting MLCP. **H-0104 dihydrochloride** inhibits ROCK, thereby blocking these downstream effects.

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References

- 1. medchemexpress.com [medchemexpress.com]
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